

NH₂-PEG-Strt (MW 3000) chemical structure and synthesis.

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Compound of Interest

Compound Name: NH₂-PEG-Strt (MW 3000)

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An In-depth Technical Guide to **NH₂-PEG-Strt (MW 3000)**: Chemical Structure, Synthesis, and Applications

Introduction

Star-shaped polyethylene glycol (PEG) polymers functionalized with terminal amine groups (NH₂-PEG-Strt) are highly valuable macromolecules in the fields of drug delivery, tissue engineering, and biotechnology. Their unique three-dimensional architecture, characterized by multiple PEG arms radiating from a central core, offers distinct advantages over linear PEG, including a higher payload capacity for drug conjugation, increased hydrophilicity, and specific spatial arrangement of functional groups. This guide provides a detailed overview of the chemical structure, synthesis, and characterization of NH₂-PEG-Strt with a molecular weight of approximately 3000 Da, tailored for researchers and professionals in drug development. The amine termini serve as reactive handles for conjugation to a wide variety of molecules, including drugs, peptides, and targeting ligands.^[1]

Chemical Structure

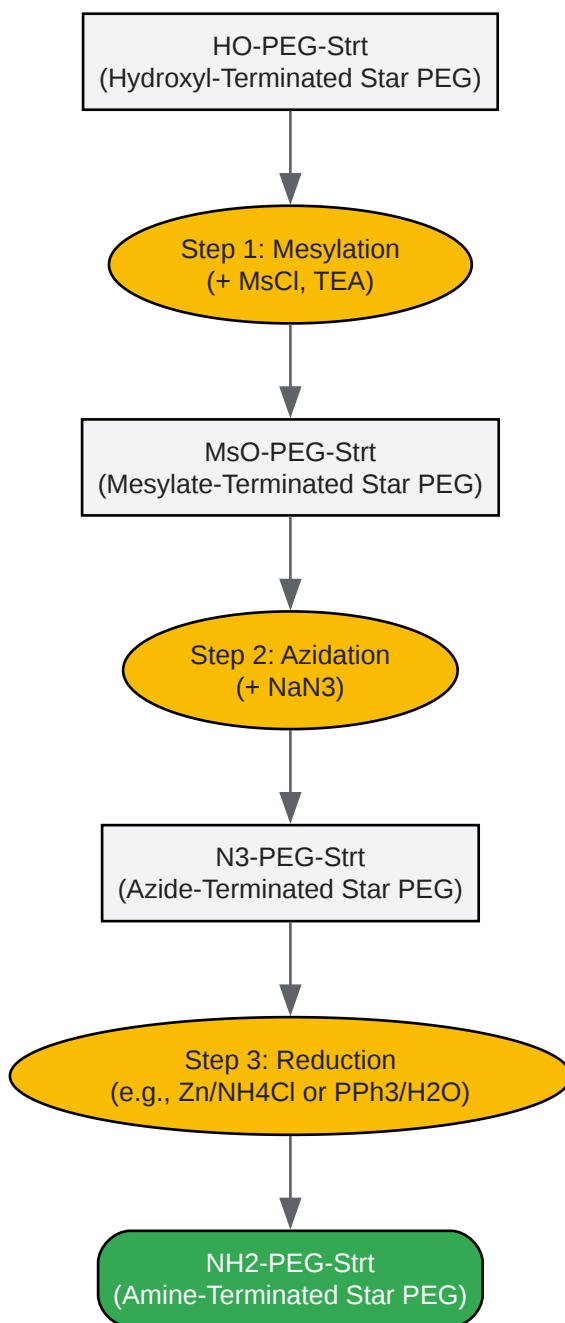
The designation "**NH₂-PEG-Strt (MW 3000)**" refers to a star-shaped polymer architecture. This structure consists of three key components:

- **A Central Core:** A multifunctional molecule that serves as the initiation point for polymer growth. The number of functional sites on the core determines the number of arms on the

star polymer. Common cores include glycerol (3-arm), pentaerythritol (4-arm), and dipentaerythritol (6-arm).^[2]^[3]

- **Polyethylene Glycol (PEG) Arms:** Chains of repeating ethylene glycol units (-OCH₂CH₂-) that extend from the central core. These arms impart hydrophilicity, biocompatibility, and stealth properties to the macromolecule.
- **Terminal Amine Groups (-NH₂):** Each PEG arm is terminated with a primary amine group. This functional group is crucial for subsequent conjugation reactions, often targeting carboxylic acids or activated esters to form stable amide bonds.^[1]^[4]

The total molecular weight of approximately 3000 Da is the sum of the molecular weights of the core and all the PEG arms combined.



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